

DNQX disodium salt purity and experimental variability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DNQX (disodium salt)

Cat. No.: B12415722

[Get Quote](#)

DNQX Disodium Salt Technical Support Center

Welcome to the technical support center for DNQX disodium salt. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experiments and troubleshooting common issues related to the purity and handling of DNQX disodium salt.

Frequently Asked Questions (FAQs)

Q1: What is the expected purity of DNQX disodium salt and how is it determined?

A1: The purity of DNQX disodium salt is typically $\geq 98\%$ or $\geq 99\%$, as determined by High-Performance Liquid Chromatography (HPLC).^{[1][2][3][4]} Always refer to the Certificate of Analysis (CoA) provided by the supplier for batch-specific purity data.^[5]

Q2: How should I store DNQX disodium salt powder and its solutions?

A2: Proper storage is crucial to maintain the integrity of DNQX disodium salt.

- **Solid Form:** The solid powder should be stored at room temperature and kept in a desiccated environment to prevent moisture absorption.^{[1][2][4]} Some suppliers recommend storage at 2-8°C.^[3]
- **Stock Solutions:** It is recommended to prepare solutions fresh for each experiment.^[1] If storage is necessary, aliquot the solution and store it at -20°C for up to one month, or as long

as three months according to some sources.^{[1][3]} Before use, frozen solutions should be equilibrated to room temperature and checked for any precipitation.^[1]

Q3: What is the solubility of DNQX disodium salt?

A3: DNQX disodium salt is soluble in water up to 100 mM.^{[1][2][3][4]}

Q4: At what concentration is DNQX disodium salt typically used?

A4: A common working concentration for DNQX disodium salt is 10 μ M to effectively block AMPA/kainate receptors and reduce excitatory postsynaptic currents (EPSCs).^{[1][6]} However, effective concentrations can be as low as 1 μ M.^{[1][6]} The optimal concentration will depend on the specific experimental setup and should be determined empirically.

Q5: Can DNQX have effects other than AMPA/kainate receptor antagonism?

A5: Yes. In the presence of transmembrane AMPA receptor regulatory proteins (TARPs), DNQX can act as a partial agonist.^{[1][6]} It has also been noted to have pro-oxidant activity and can cause selective depolarization of certain neurons, such as those in the thalamic reticular nucleus.^{[1][2][4][6][7]}

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Reduced or no antagonist effect observed.	1. Degraded DNQX: Improper storage of the solid or stock solution. 2. Incorrect Concentration: Calculation error or suboptimal concentration for the specific cell type or preparation. 3. Precipitation: DNQX precipitated out of the solution upon freezing or during the experiment.	1. Use a fresh vial of DNQX disodium salt. Prepare a fresh stock solution. 2. Verify calculations and perform a dose-response curve to determine the optimal concentration. 3. Ensure the solution is fully dissolved after thawing. If precipitation is observed, gently warm and vortex the solution. Consider preparing fresh solution.
Variability between experiments.	1. Inconsistent Solution Preparation: Differences in weighing, solvent volume, or mixing. 2. Age of Solution: Using stock solutions of different ages. 3. Light Exposure: Although not explicitly stated for the disodium salt, related compounds can be light-sensitive.	1. Follow a standardized protocol for solution preparation. 2. Prepare fresh stock solutions for each set of experiments or use aliquots from the same stock frozen on the same day. 3. Minimize exposure of the solid and solutions to light. Store in amber vials or cover with foil.
Unexpected excitatory effects.	1. Partial Agonism: Presence of TARP subunits in the experimental system. 2. Selective Neuronal Depolarization: The cell type being studied is sensitive to DNQX-induced depolarization (e.g., thalamic reticular nucleus neurons).[7]	1. Be aware of the potential for partial agonism. Consider using an alternative antagonist like NBQX, which is reported to be more specific and potent. 2. Carefully review the literature for known effects of DNQX on your specific neuronal population.
Precipitate in the stock solution after thawing.	1. Freeze-thaw cycles: Repeated freeze-thaw cycles	1. Aliquot stock solutions to avoid multiple freeze-thaw

can reduce the stability of the solution. 2. Concentration too high: The concentration may be too high for the storage temperature.

cycles. 2. Gently warm the solution to 37°C and vortex to redissolve. If the precipitate persists, prepare a fresh, lower-concentration stock solution.

Summary of Quantitative Data

Parameter	Value	Source
Purity	≥98% or ≥99% (by HPLC)	[1][2][3][4]
Solubility in Water	Up to 100 mM	[1][2][3][4]
Typical Working Concentration	1-10 µM	[1][6]
IC50 for Kainate Receptors	0.1 µM	[2][4]
IC50 for AMPA Receptors	0.5 µM	[2][4]
Storage (Solid)	Room Temperature (desiccated) or 2-8°C	[1][2][3][4]
Storage (Solution)	-20°C for up to 1-3 months	[1][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DNQX Disodium Salt Stock Solution

- **Weighing:** Accurately weigh out the required amount of DNQX disodium salt (Molecular Weight: 296.1 g/mol) in a sterile microcentrifuge tube.[2] For example, for 1 ml of a 10 mM solution, weigh 2.961 mg.
- **Dissolving:** Add the appropriate volume of high-purity water (e.g., Milli-Q or equivalent) to the tube.
- **Mixing:** Vortex the solution thoroughly until all the solid has dissolved. The solution should be clear.

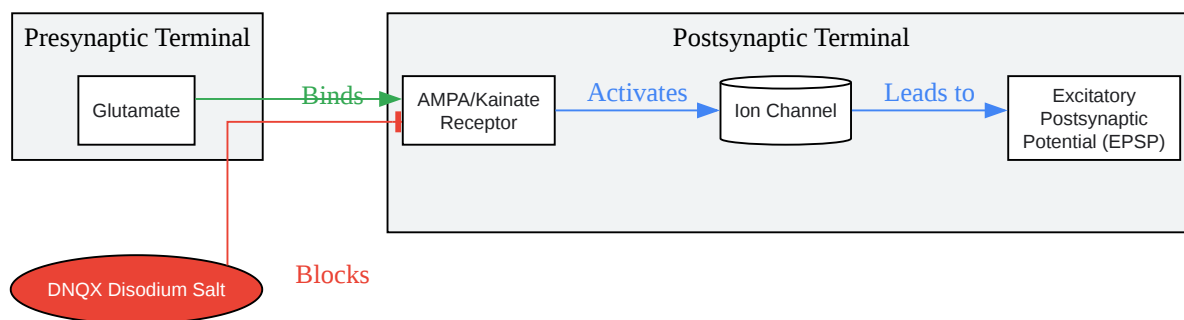
- Aliquoting and Storage: If not for immediate use, divide the stock solution into smaller, single-use aliquots. Store these aliquots at -20°C.

Protocol 2: Whole-Cell Voltage-Clamp Electrophysiology

This protocol is adapted from a study on mouse prelimbic cortex brain slices.^{[1][6]}

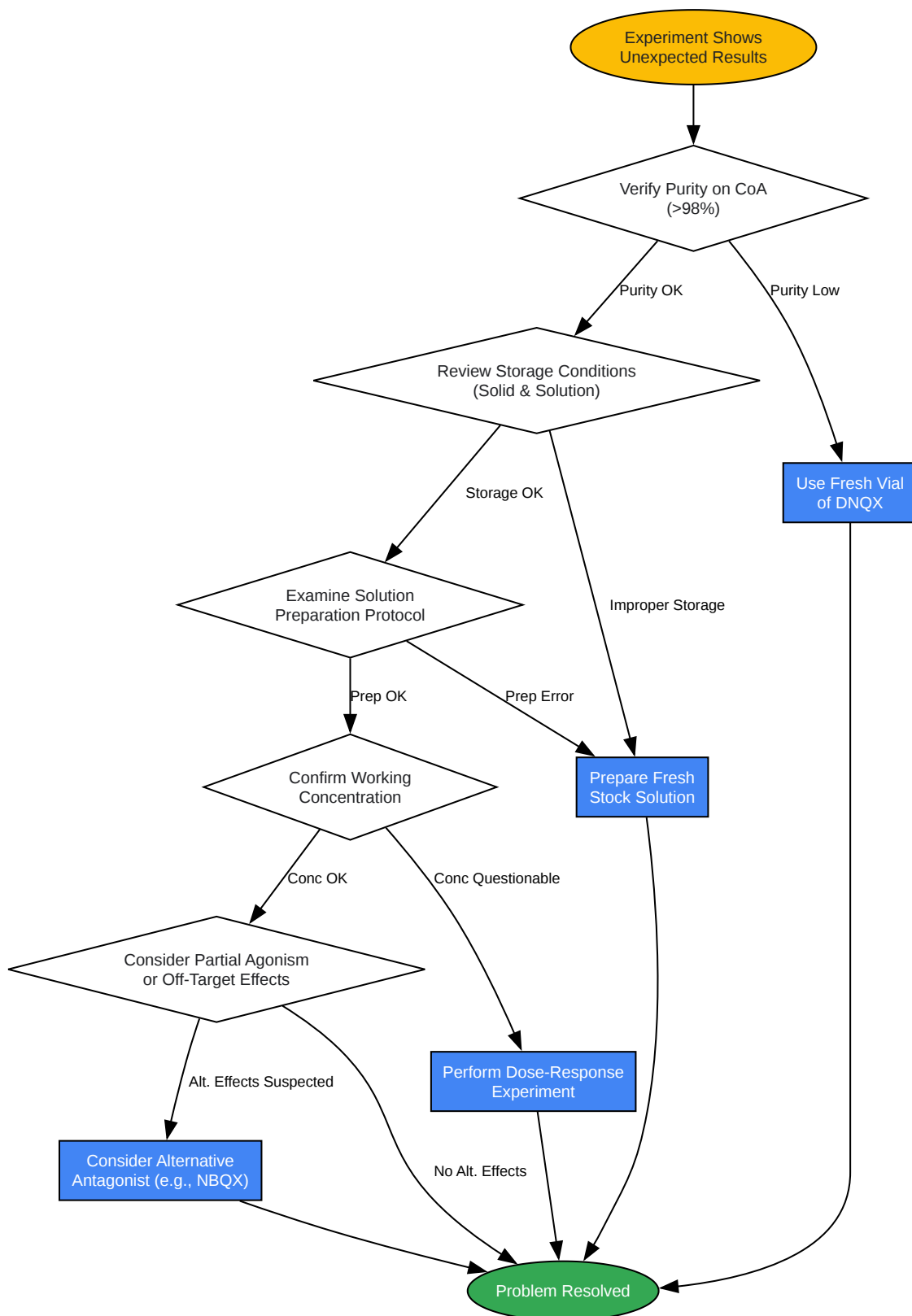
- Preparation: Obtain whole-cell voltage-clamp recordings from the neurons of interest.
- Holding Potential: Hold the neurons at -60 to -70 mV.^{[1][6]}
- Baseline Recording: Record baseline spontaneous and/or evoked excitatory postsynaptic currents (EPSCs). EPSCs can be evoked via a stimulating electrode.^{[1][6]}
- DNQX Application: Bath-apply DNQX disodium salt at the desired concentration (e.g., 10 µM) for a sufficient duration (e.g., 5 minutes) to ensure complete receptor inhibition.^{[1][6]}
- Recording: Continuously record EPSCs during DNQX application to observe the antagonist effect.
- Washout: If required, wash out the DNQX by perfusing with fresh artificial cerebrospinal fluid (aCSF).

Visualizations



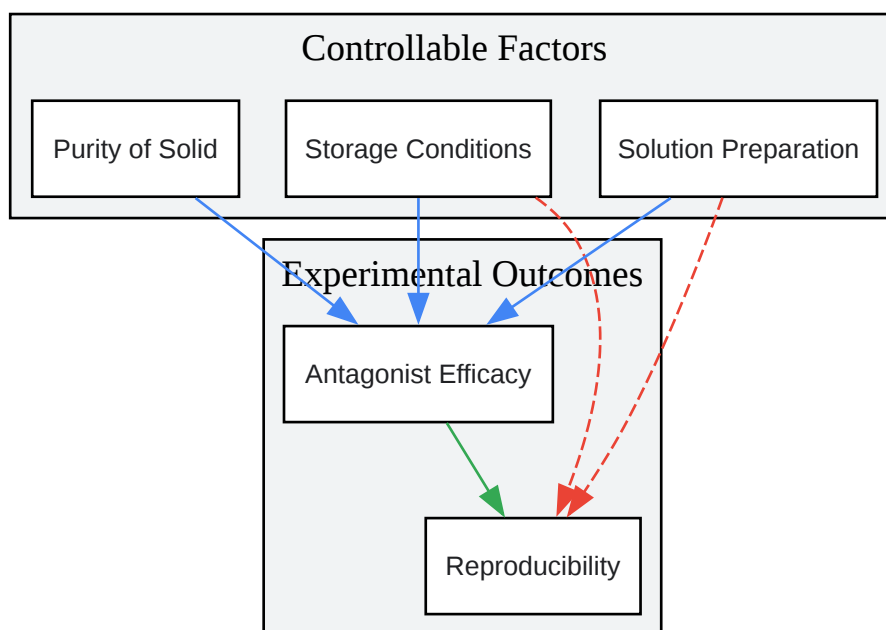
[Click to download full resolution via product page](#)

Caption: DNQX competitively antagonizes AMPA/kainate receptors.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for DNQX-related experiments.



[Click to download full resolution via product page](#)

Caption: Factors influencing experimental outcomes with DNQX.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [hellobio.com](https://www.hellobio.com) [[hellobio.com](https://www.hellobio.com)]
- 2. [rndsystems.com](https://www.rndsystems.com) [[rndsystems.com](https://www.rndsystems.com)]
- 3. DNQX Disodium Salt [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. DNQX disodium salt | AMPA Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 5. [bio-techne.com](https://www.bio-techne.com) [[bio-techne.com](https://www.bio-techne.com)]
- 6. DNQX disodium salt | AMPA / kainate receptor antagonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]

- 7. Selective Excitatory Actions of DNQX and CNQX in Rat Thalamic Neurons - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [DNQX disodium salt purity and experimental variability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415722#dnqx-disodium-salt-purity-and-experimental-variability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com